

Gst-HG131: Application Notes and Protocols for Laboratory Use

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Compound of Interest

Compound Name: *Gst-HG131*

Cat. No.: *B10856873*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide for the handling, storage, and in vitro use of **Gst-HG131**, a potent inhibitor of Hepatitis B Virus (HBV) surface antigen (HBsAg) expression. The following protocols and data are intended to facilitate laboratory research and development involving this compound.

Introduction

Gst-HG131 is a novel small molecule inhibitor of HBV gene expression. It functions by destabilizing HBV RNA transcripts, leading to a significant reduction in the production of HBsAg and other viral proteins. Its mechanism of action involves the targeting of host factors PAPD5 and PAPD7, which are involved in the regulation of HBV mRNA stability. This targeted degradation of viral mRNA makes **Gst-HG131** a promising candidate for further investigation in the development of new anti-HBV therapies.

Physicochemical Properties

A summary of the key physicochemical properties of **Gst-HG131** is provided below.

Property	Value	Reference
Molecular Formula	C ₂₃ H ₂₉ NO ₇	--INVALID-LINK--
Molecular Weight	431.49 g/mol	--INVALID-LINK--
Appearance	White to off-white powder	Inferred from typical small molecule appearance
Purity	>98% (HPLC)	--INVALID-LINK--

Solubility and Stability

Proper handling and storage of **Gst-HG131** are crucial for maintaining its integrity and activity in experimental settings.

Solubility

Gst-HG131 exhibits good solubility in dimethyl sulfoxide (DMSO).

Solvent	Maximum Concentration	Reference
DMSO	85.00 mg/mL (196.99 mM)	MedKoo Biosciences Datasheet

Stability and Storage

Following the recommended storage conditions will ensure the long-term stability of the compound.

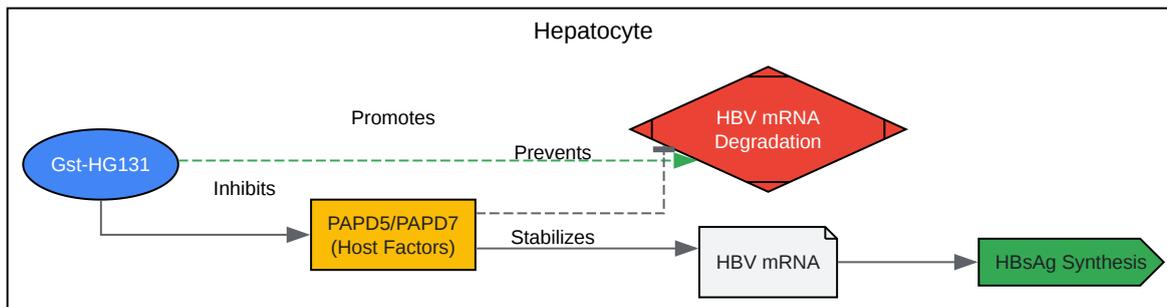
Form	Storage Temperature	Stability	Reference
Powder	-20°C	3 years	MedKoo Biosciences Datasheet
4°C	2 years	MedKoo Biosciences Datasheet	
In Solvent (DMSO)	-80°C	3 months	MedKoo Biosciences Datasheet
-20°C	2 weeks	MedKoo Biosciences Datasheet	

Note: For laboratory use, it is recommended to prepare fresh dilutions from a stock solution for each experiment to ensure optimal activity. Avoid repeated freeze-thaw cycles of stock solutions.

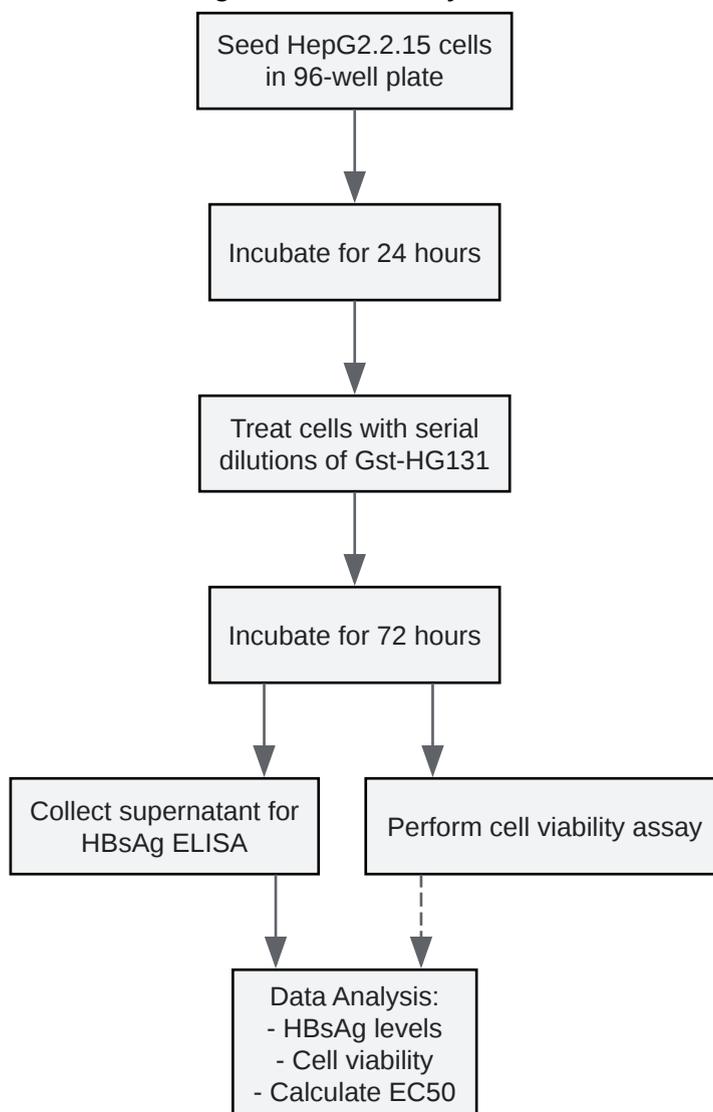
Mechanism of Action: Signaling Pathway

Gst-HG131 exerts its anti-HBV effect by modulating the stability of viral mRNA transcripts. The diagram below illustrates the proposed signaling pathway.

Gst-HG131 Mechanism of Action



HBsAg Inhibition Assay Workflow



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